

Application Note: Durable Water-Repellent (DWR) Textile Finishing Using Zirconium Di(acetate) Oxide

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Compound of Interest

Compound Name: Zirconium, bis(acetato-O,O')oxo-

CAS No.: 20645-04-9

Cat. No.: B8034532

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Target Audience: Materials Scientists, Textile Chemists, and Polymer Researchers Document Type: Standard Operating Procedure & Application Note

Introduction & Mechanistic Overview

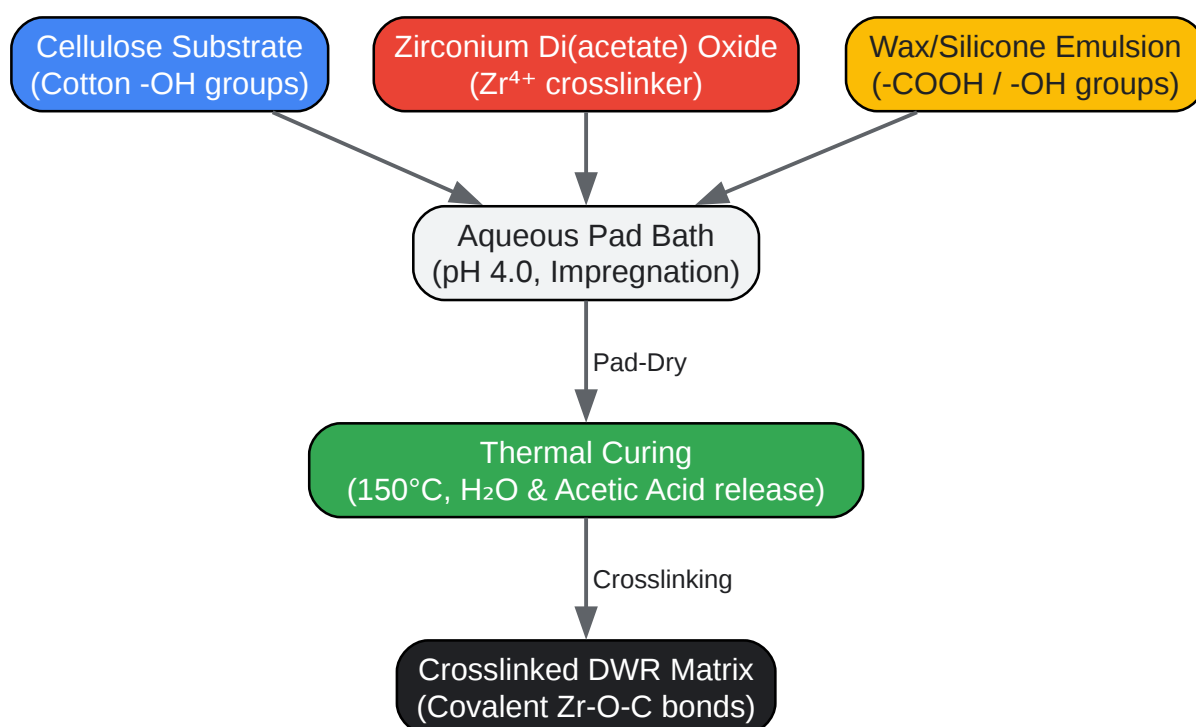
The global phase-out of per- and polyfluoroalkyl substances (PFAS) has accelerated the demand for high-performance, fluorine-free durable water-repellent (DWR) finishes in the textile industry. Zirconium di(acetate) oxide—commonly referred to as zirconium acetate (ZAC) or $\text{Zr}(\text{CH}_3\text{COO})_2\text{O}$ —has emerged as a highly effective, formaldehyde-free reactive crosslinker for these sustainable formulations [1].

When applied to cellulosic substrates (e.g., cotton, viscose) or synthetic blends in conjunction with hydrophobic wax or silicone emulsions, ZAC acts as a critical binding bridge. In aqueous solution, zirconium acetate exists as a polynuclear, hydroxy-bridged zirconium polymer. During the thermal curing phase, the evaporation of water and acetic acid volatilizes the acetate ligands. This creates open coordination sites on the Zr^{4+} cation, which rapidly form covalent

and coordination bonds with both the hydroxyl (-OH) groups of the cellulose fiber and the functional groups (e.g., carboxylates, -COOH) of the applied hydrophobic emulsion [2].

This causality is the foundation of the finish's wash durability: without the zirconium crosslinker, the wax merely coats the fiber and is stripped away during the first laundering. With ZAC, a semi-durable, crosslinked hydrophobic matrix is permanently anchored to the fabric architecture [3].

Chemical Crosslinking Pathway



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Fig 1. Chemical crosslinking mechanism of Zirconium Acetate with cellulose and wax.

Materials and Reagents

To ensure a self-validating and reproducible system, use the following standardized reagents:

- Substrate: 100% Cotton woven fabric (scoured and bleached, free of residual surfactants).
- Crosslinker: Zirconium Acetate solution (approx. 30% ZrO₂ content, CAS: 7585-20-8) [1].

- Hydrophobe: Non-ionic or weakly cationic paraffin wax emulsion (e.g., 30% solid content).
- Wetting Agent: Non-ionic rapid wetting agent (e.g., fatty alcohol ethoxylate).
- pH Modifier: Glacial Acetic Acid (diluted to 10% v/v).

Experimental Protocol: Pad-Dry-Cure Method

This protocol details the industry-standard continuous application method for DWR finishing.

Step 3.1: Formulation of the Padding Bath

Causality Note: Order of addition is critical. ZAC is highly reactive; adding it directly to concentrated wax can cause immediate emulsion shock and precipitation.

- Fill the mixing vessel with 700 mL of deionized water (at 20–25°C).
- Add 1.0 g/L of the non-ionic wetting agent and stir gently for 2 minutes.
- Slowly pour in 50 g/L of the paraffin wax emulsion under continuous, low-shear stirring (200 rpm).
- Pre-dilute 30 g/L of Zirconium Acetate (30% ZrO₂) in 100 mL of deionized water, then add this dropwise to the main vessel.
- Critical Step: Check the pH. Use 10% acetic acid to adjust the bath strictly to pH 4.0 - 4.2.
 - Why? If the pH exceeds 4.5, the hydroxy-bridged zirconium polymer undergoes premature hydrolysis, precipitating as insoluble zirconium dioxide (ZrO₂). This manifests as a white, chalky residue on the fabric and depletes the active crosslinker from the bath[4].
- Top up with deionized water to exactly 1000 mL.

Step 3.2: Impregnation (Padding)

- Thread the scoured cotton fabric through a laboratory padder (e.g., Mathis HVF).
- Pour the formulated bath into the padder trough.

- Process the fabric through the nip rollers at a speed of 2 m/min.
- Adjust the pneumatic pressure of the rollers to achieve a Wet Pick-Up (WPU) of 75% \pm 2%. (Verify WPU by weighing the fabric before and immediately after padding).

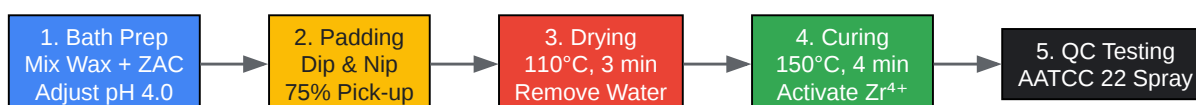
Step 3.3: Drying

- Transfer the padded fabric to a stenter frame or forced-air laboratory oven.
- Dry at 110°C for 3 minutes.
 - Why? This step removes bulk water and prevents the migration of the wax/ZAC complex to the fabric surface, ensuring an even distribution of the finish throughout the fiber matrix.

Step 3.4: Thermal Curing

- Elevate the oven temperature to 150°C and cure the dried fabric for 4 minutes.
- Causality Note: Curing at 150°C is non-negotiable. This specific thermal energy threshold is required to break the acetate ligands from the zirconium complex, driving off acetic acid gas and forcing the Zr⁴⁺ ions to covalently bond with the cellulose and wax [2].

Experimental Workflow



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Fig 2. Pad-Dry-Cure experimental workflow for DWR textile finishing.

Quantitative Data & Performance Metrics

To validate the efficacy of the ZAC crosslinker, treated fabrics must be evaluated using the AATCC 22 Water Repellency: Spray Test and Static Water Contact Angle (WCA) measurements. Durability is assessed after 10 Home Launderings (HL) according to AATCC 135.

Table 1: Performance Comparison of DWR Finishes on 100% Cotton

| Treatment Group | ZAC Concentration (g/L) | Initial WCA (°) | Spray Rating (Initial) | Spray Rating (After 10 HL) |
|-------------------|-------------------------|--------------------|------------------------|----------------------------|
| Untreated Cotton | 0 | 0 (Wets instantly) | 0 | 0 |
| Wax Emulsion Only | 0 | 115° | 70 | 0 (Complete loss) |
| Wax + Low ZAC | 15 | 132° | 90 | 50 |
| Wax + Optimal ZAC | 30 | 145° | 100 | 80 |
| Wax + Excess ZAC | 50 | 146° | 100 | 70 (Fabric stiffens) |

Data Interpretation: The addition of 30 g/L ZAC transforms a temporary wax coating into a semi-durable finish. The retention of an 80 Spray Rating after 10 washes proves the successful formation of the covalent Zirconium-Cellulose-Wax network.

Troubleshooting & Optimization

- Issue: White, chalky deposits on the fabric surface.
 - Root Cause: The pH of the padding bath drifted above 4.5, causing the ZAC to hydrolyze into insoluble ZrO_2 particles [4].
 - Solution: Discard the bath. Remake the formulation, ensuring strict buffering with acetic acid to pH 4.0.
- Issue: Excellent initial repellency, but catastrophic failure after 1 wash.
 - Root Cause: Insufficient curing temperature or time. If the fabric does not reach a core temperature of 150°C, the acetate ligands will not detach, and the Zr^{4+} crosslinking will fail.

- Solution: Calibrate the stenter oven. Increase dwell time to 4–5 minutes to account for the thermal mass of heavier fabrics.
- Issue: Fabric hand-feel becomes excessively harsh or stiff.
 - Root Cause: Over-crosslinking due to excessive ZAC concentration (>40 g/L).
 - Solution: Reduce ZAC concentration to the optimal 20–30 g/L range.

References

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